

# Suberic Acid-d4: Technical Data and Supplier Information

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Suberic acid-d4

Cat. No.: B579609

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**Suberic acid-d4**, the deuterated form of suberic acid (also known as octanedioic acid), is a stable isotope-labeled compound valuable in various research applications, particularly in mass spectrometry-based studies for metabolic flux analysis and as an internal standard. This document provides the Chemical Abstracts Service (CAS) number for **Suberic acid-d4** and lists current suppliers.

## Chemical Identification

Compound Name	Synonym(s)	CAS Number
Suberic acid-d4	Octanedioic acid-d4	19031-57-3[1][2][3]
Suberic acid (unlabeled)	1,8-Octanedioic acid	505-48-6[2][4][5]

## Suppliers

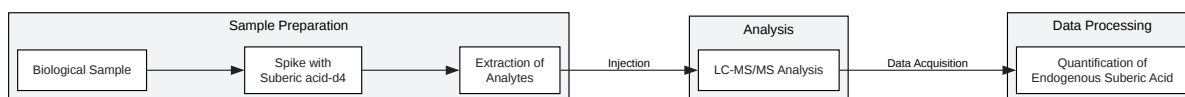
A number of chemical suppliers offer **Suberic acid-d4** for research purposes. The following table lists several known suppliers. It is recommended to contact the suppliers directly for current availability, pricing, and product specifications.

Supplier	Website
MedChemExpress	--INVALID-LINK--[1]
Cambridge Isotope Laboratories, Inc.	--INVALID-LINK--[2]
LGC Standards	--INVALID-LINK--[3]
Mithridion	--INVALID-LINK--
Pharmaffiliates	--INVALID-LINK--[6]

It is important to note that Pharmaffiliates lists **Suberic Acid-d4** Bis(N-Hydroxysuccinimide Ester), a derivative of **Suberic acid-d4** used as a crosslinking agent[6].

## Experimental Workflow: General Application as an Internal Standard

The following diagram illustrates a generalized workflow for the use of **Suberic acid-d4** as an internal standard in a quantitative mass spectrometry experiment.



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Figure 1: Generalized workflow for using **Suberic acid-d4** as an internal standard.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Suberic acid (2,2,7,7-D<sup>4</sup><sub>4</sub>, 98%) - Cambridge Isotope Laboratories, DLM-6143-1 [isotope.com]
- 3. Suberic Acid-d4 | CAS 19031-57-3 | LGC Standards [lgcstandards.com]
- 4. chem-suppliers.com [chem-suppliers.com]
- 5. scbt.com [scbt.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)